

An In-depth Technical Guide to 4-Decyn-3-one

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Compound of Interest

Compound Name: 4-Decyn-3-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Decyn-3-one**, including its chemical identity, physicochemical properties, a general synthesis protocol, and a discussion of its potential biological activities based on related compounds. Due to the limited availability of data for this specific molecule, information from closely related alkynones is used to provide a broader context for its potential characteristics and applications.

Chemical Identity

- IUPAC Name: Dec-4-yn-3-one
- Molecular Formula: $C_{10}H_{16}O$ [\[1\]](#)
- Molecular Weight: 152.23 g/mol [\[1\]](#)
- Synonyms:
 - **4-Decyn-3-one**

Physicochemical Properties

The experimental data for **4-Decyn-3-one** is not readily available. The following table summarizes key physicochemical properties, with some values estimated or based on the closely related compound 4-Decyne.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ O	[1]
Molecular Weight	152.23 g/mol	[1]
Boiling Point	75-76°C at 20 mmHg (for 4-Decyne)	[2]
Density	0.772 g/cm ³ (for 4-Decyne)	[2]
Refractive Index	1.4340 (for 4-Decyne)	[2]
Flash Point	52°C (for 4-Decyne)	[2]
Water Solubility	Insoluble	[2]
logP (octanol/water)	4.527 (estimated for 4-Decyne)	[2][3]
SMILES	<chem>CCCCC#CC(=O)CC</chem>	[1]
InChIKey	HQTBFCVXQBMDSW-UHFFFAOYSA-N	[1]

General Experimental Protocol for the Synthesis of Alkynones

A common method for the synthesis of alkynones involves the oxidation of the corresponding secondary alkynyl alcohol. The following is a generalized protocol.

Reaction: Oxidation of Dec-4-yn-3-ol to Dec-4-yn-3-one

Materials:

- Dec-4-yn-3-ol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent (e.g., Swern oxidation reagents)
- Anhydrous dichloromethane (CH₂Cl₂) or other suitable solvent

- Silica gel
- Anhydrous magnesium sulfate (MgSO_4)
- Hexane
- Ethyl acetate

Procedure:

- Preparation: A solution of Dec-4-yn-3-ol in anhydrous dichloromethane is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Oxidation: Pyridinium chlorochromate (PCC) is added portion-wise to the stirred solution at room temperature. The reaction mixture is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Workup: The reaction mixture is filtered through a pad of silica gel to remove the chromium salts. The silica gel is washed with additional dichloromethane.
- Extraction: The combined organic filtrate is washed sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to yield pure **4-Decyn-3-one**.

Note: This is a general procedure. Reaction conditions such as temperature, reaction time, and the choice of oxidizing agent and solvent may need to be optimized for specific substrates.

Potential Biological Activity and Applications

While specific biological activity for **4-Decyn-3-one** has not been extensively reported, the alkyne and ketone functional groups are present in many biologically active natural products and synthetic compounds.^[4]

- **Antimicrobial and Antiviral Properties:** Many natural products containing alkyne moieties exhibit significant antimicrobial and antiviral activities.[4] Derivatives of 1,4-pentadien-3-one have shown antibacterial and antiviral properties, suggesting that the enone-like structure in alkynones could be a source of bioactivity.[5]
- **Enzyme Inhibition:** The electrophilic nature of the triple bond conjugated to a carbonyl group makes alkynones potential candidates for covalent inhibitors of enzymes, particularly those with nucleophilic residues like cysteine or serine in their active sites.
- **Synthetic Intermediates:** Alkynones are versatile intermediates in organic synthesis. The alkyne can undergo various transformations, such as cycloaddition reactions and transition-metal-catalyzed cross-coupling reactions, while the ketone can be modified through nucleophilic additions and reductions.[6] For instance, related alkynols are used in the synthesis of insect pheromones.[6][7]

Visualizations

Caption: General workflow for the synthesis of **4-Decyn-3-one** via oxidation.

Caption: Potential applications and research areas for **4-Decyn-3-one**.

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